

In-Depth Technical Guide: MS645 (CAS Number 2250091-96-2)

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Compound of Interest

Compound Name: MS645

Cat. No.: B2760879

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Introduction

MS645 is a novel, potent, and cell-penetrant bivalent inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins, with a primary focus on Bromodomain-containing protein 4 (BRD4). Its unique bivalent nature allows for simultaneous engagement with the two tandem bromodomains (BD1 and BD2) of BRD4, leading to a spatially constrained inhibition and a sustained repression of BRD4's transcriptional activity. This enhanced activity profile makes **MS645** a promising therapeutic candidate, particularly in the context of solid tumors like triple-negative breast cancer (TNBC), which have shown limited response to earlier monovalent BET inhibitors.

Chemical and Physical Properties

Property	Value
CAS Number	2250091-96-2
Molecular Formula	C48H54Cl2N10O2S2
Molecular Weight	938.04 g/mol
Synonym	(S)-N,N'-(decane-1,10-diyl)bis(2-((6S)-4-(4-chlorophenyl)-2,3,9-trimethyl-6H-thieno[3,2-f][1][2][3]triazolo[4,3-a][1][3]diazepin-6-yl)acetamide)

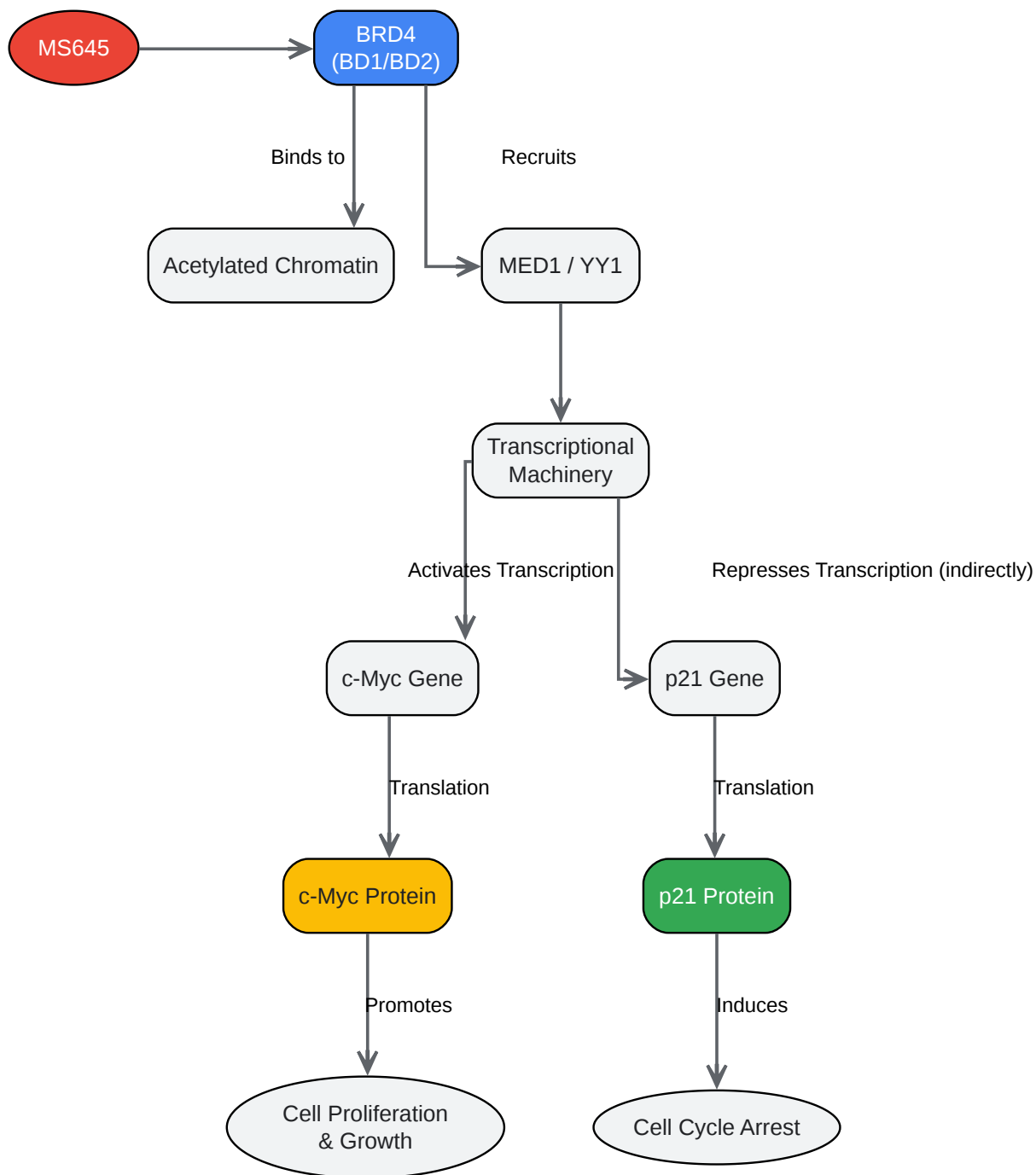
Mechanism of Action and Signaling Pathway

MS645 functions as an epigenetic modulator by targeting BRD4, a key reader of acetylated lysine residues on histones and other proteins. BRD4 plays a critical role in the recruitment of the transcriptional machinery to promoters and enhancers of target genes, many of which are implicated in cancer cell proliferation and survival.

By binding to the acetyl-lysine binding pockets of BRD4's bromodomains, **MS645** displaces BRD4 from chromatin. This leads to the transcriptional repression of key oncogenes, most notably c-Myc. The inhibition of c-Myc, a master regulator of cell growth and proliferation, is a central aspect of **MS645**'s anti-cancer activity.

Furthermore, treatment with **MS645** has been shown to induce the expression of the tumor suppressor and cell-cycle inhibitor p21. The upregulation of p21 contributes to the observed cell cycle arrest in cancer cells. The interplay between the downregulation of c-Myc and the upregulation of p21 is a critical component of the cellular response to **MS645**.

MS645's bivalent binding provides a more sustained and potent inhibition of BRD4's interaction with essential transcriptional co-activators like Mediator Complex Subunit 1 (MED1) and Yin Yang 1 (YY1). This enhanced disruption of the transcriptional apparatus contributes to its superior efficacy in solid tumor models compared to monovalent BET inhibitors.



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Caption: **MS645** inhibits BRD4, leading to c-Myc downregulation and p21 upregulation.

Quantitative Data

Parameter	Cell Line	Value	Reference
Ki (BRD4-BD1/BD2)	-	18.4 nM	[1]
IC50	HS5878T (TNBC)	4.1 nM	[1]
IC50	BT549 (TNBC)	6.8 nM	[1]
IC50	MCF 10A (Non-tumorigenic breast)	7.9 nM	[1]
IC50	RAW (Mouse macrophage)	-	[1]

Experimental Protocols

Cell Viability Assay

Detailed protocols for assessing the effect of **MS645** on cell viability are crucial for its characterization. A common method involves the use of a resazurin-based assay.

- **Cell Seeding:** Plate cells (e.g., TNBC cell lines) in 96-well plates at a density of 2,000-5,000 cells per well and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **MS645** (e.g., from 0.1 nM to 10 μ M) for a specified period, typically 72 hours.
- **Resazurin Addition:** Add resazurin solution to each well and incubate for 2-4 hours at 37°C.
- **Fluorescence Reading:** Measure the fluorescence at an excitation wavelength of 560 nm and an emission wavelength of 590 nm using a plate reader.
- **Data Analysis:** Calculate the half-maximal inhibitory concentration (IC50) values by fitting the dose-response curves to a four-parameter logistic equation using appropriate software.

Western Blot Analysis

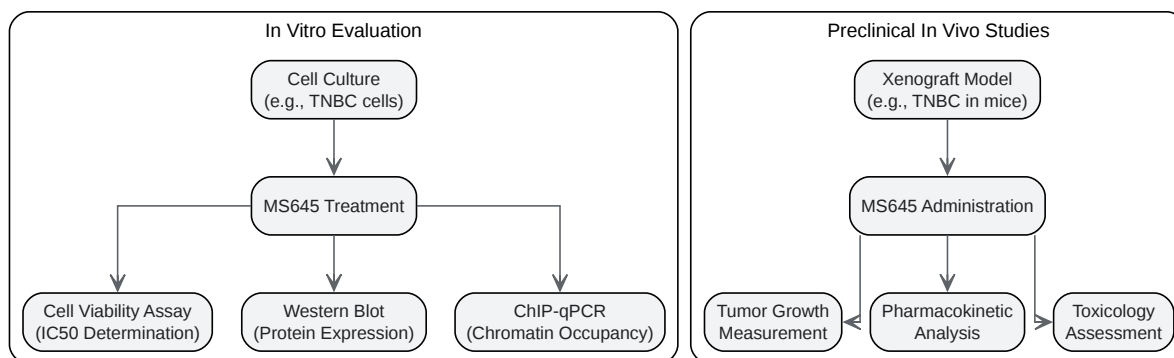
Western blotting is used to determine the effect of **MS645** on the protein levels of its targets and downstream effectors.

- **Cell Lysis:** Treat cells with the desired concentrations of **MS645** for the indicated times. Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA protein assay.
- **SDS-PAGE and Transfer:** Separate equal amounts of protein on an SDS-polyacrylamide gel and transfer them to a PVDF membrane.
- **Immunoblotting:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies against BRD4, c-Myc, p21, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C. Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Chromatin Immunoprecipitation (ChIP) Assay

ChIP assays are performed to investigate the occupancy of BRD4 and other transcriptional regulators at specific gene promoters.

- **Cross-linking and Sonication:** Treat cells with **MS645** or vehicle control. Cross-link protein-DNA complexes with formaldehyde. Lyse the cells and sonicate the chromatin to obtain DNA fragments of 200-500 bp.
- **Immunoprecipitation:** Incubate the sheared chromatin with antibodies against BRD4, MED1, or YY1 overnight at 4°C. Precipitate the antibody-protein-DNA complexes using protein A/G magnetic beads.
- **Reverse Cross-linking and DNA Purification:** Wash the beads extensively and elute the complexes. Reverse the cross-links by heating and treat with proteinase K. Purify the DNA using a DNA purification kit.
- **Quantitative PCR (qPCR):** Perform qPCR using primers specific for the promoter regions of target genes (e.g., c-Myc).



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